

Application Notes and Protocols: 4-Fluorobenzoylacetonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Fluorobenzoylacetonitrile**

Cat. No.: **B105857**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety data, physical and chemical properties, and detailed protocols for the handling, use, and disposal of **4-Fluorobenzoylacetonitrile** (CAS No: 4640-67-9). The information is compiled from multiple safety data sheets to ensure a thorough overview for laboratory personnel.

Section 1: Physical and Chemical Properties

4-Fluorobenzoylacetonitrile is a solid compound often appearing as a white to light yellow powder or crystal. It is utilized as a building block in chemical synthesis. Key identifying and physical properties are summarized below.

Property	Value	Reference(s)
CAS Number	4640-67-9	[1]
Molecular Formula	C ₉ H ₆ FNO	[1]
Molecular Weight	163.15 g/mol	[1]
Appearance	Solid; White to light yellow powder/crystal	
Melting Point	83 - 88 °C	[1]
Synonyms	3-Oxo-3-(4-fluorophenyl)propionitrile, 4-Fluorophenacyl cyanide	[1]
Solubility	Soluble in Dimethylformamide (DMF)	

Section 2: Safety and Hazard Information

It is imperative to handle **4-Fluorobenzoylacetone** with caution, adhering to the GHS classifications. The compound is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.

Table 2.1: GHS Hazard Classification

Classification	Category	Reference(s)
Acute Toxicity, Oral	4	[1]
Acute Toxicity, Dermal	4	
Acute Toxicity, Inhalation	4	
Skin Irritation	2	[1]
Eye Irritation	2	[1]
Specific target organ toxicity — Single exposure (STOT SE)	3 (Respiratory system)	[1]
GHS Pictogram	GHS07 (Exclamation mark)	
Signal Word	Warning	[1]

Table 2.2: Hazard and Precautionary Statements

Code	Statement	Reference(s)
H302	Harmful if swallowed.	[1] [2]
H312	Harmful in contact with skin.	[2]
H315	Causes skin irritation.	[1]
H319	Causes serious eye irritation.	[1]
H332	Harmful if inhaled.	[2]
H335	May cause respiratory irritation.	[1]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1] [2]
P270	Do not eat, drink or smoke when using this product.	[2] [3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2]
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	[3]
P302+P352	IF ON SKIN: Wash with plenty of water.	[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1] [3]

P501	Dispose of contents/container to an approved waste disposal plant.	[2]
------	--	-----

Table 2.3: First Aid Measures

Exposure Route	Protocol	Reference(s)
Inhalation	Remove person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[2][4][5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes.	[2][4][5]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.	[2][4][6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.	[2][6]

Table 2.4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Reference(s)
Eye/Face	Tightly fitting safety goggles or eyeshields conforming to EN166 (EU) or NIOSH (US).	[1] [2]
Skin	Protective gloves and clothing. Wear fire/flame resistant and impervious clothing.	[1] [2]
Respiratory	Dust mask type N95 (US) or a full-face respirator if exposure limits are exceeded.	[1] [5]

Section 3: Application Notes and Protocols

The following protocols are designed to ensure the safe handling and use of **4-Fluorobenzoylacetonitrile** in a research environment.

Protocol 3.1: Safe Handling and Storage

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[5\]](#) Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[5\]](#)
- Personal Protective Equipment: Before handling, don all required PPE as specified in Table 2.4, including safety goggles, chemical-resistant gloves, and a lab coat. A NIOSH-approved N95 dust mask is required.[\[1\]](#)
- Handling: Avoid contact with skin, eyes, and clothing.[\[5\]](#) Do not breathe in the dust.[\[1\]](#) Avoid dust formation during handling.[\[5\]](#) Do not eat, drink, or smoke in the handling area.[\[2\]](#) Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[6\]](#) The storage class code is 11 for combustible solids.[\[1\]](#) Keep the compound away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)

Protocol 3.2: Spill and Emergency Procedures

- Personal Precautions: For any spill, ensure adequate ventilation and wear full personal protective equipment.[5] Remove all sources of ignition.[5]
- Containment: Prevent further dust dispersal. For cleanup, avoid generating dust.
- Cleanup: Use an inert absorbent material like sand or silica gel to soak up the spill.[6] Sweep up the material and place it into a suitable, closed container for disposal.[5]
- Decontamination: Wash the spill area thoroughly after material pickup is complete.
- Reporting: Report all spills to the appropriate environmental health and safety (EHS) office.

Protocol 3.3: Disposal Guidelines

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[6]
- Disposal: Dispose of the contents and the container at an approved waste disposal plant.[6] Disposal must be in accordance with local, regional, and national hazardous waste regulations.[6] Do not empty into drains.[6]

Protocol 3.4: Example Synthesis and Purification Protocol

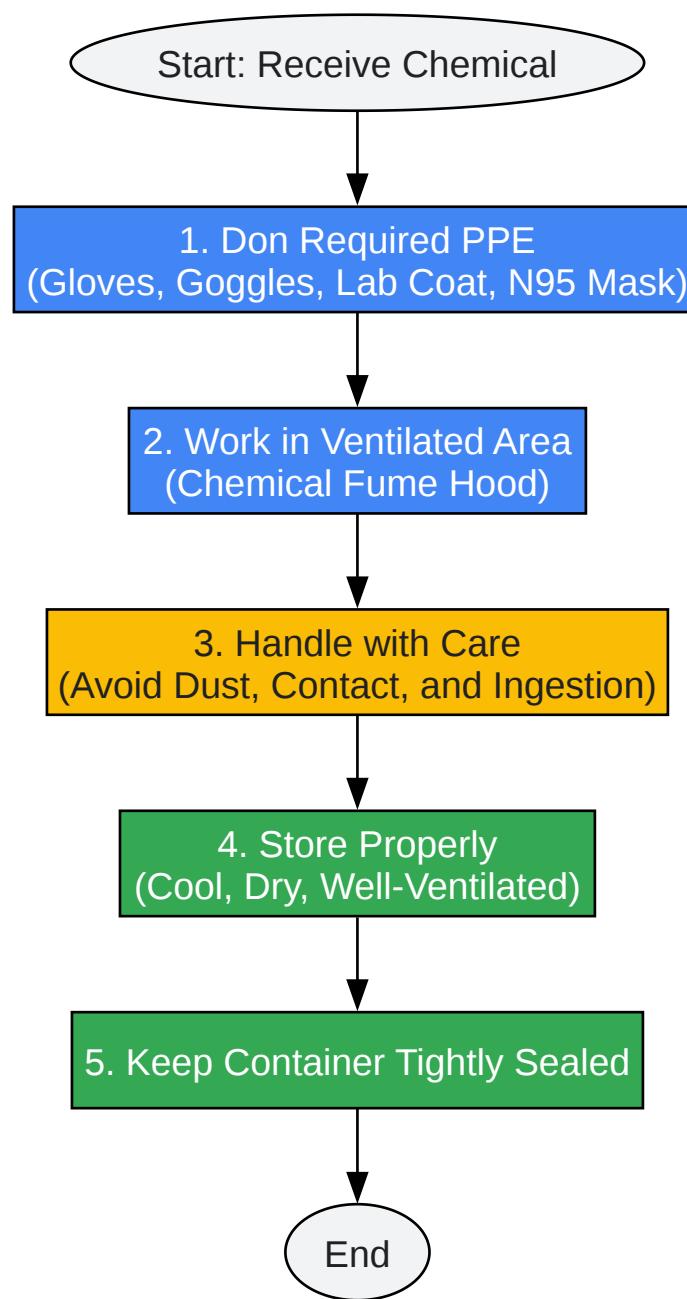
The following is an example of a synthesis and recrystallization method. This protocol is for informational purposes and should be adapted and optimized by qualified personnel.

- Synthesis:
 - In a suitable reaction vessel, dissolve malononitrile in a solvent.
 - Add fluorobenzene (1.2-2 molar equivalents) and trifluoromethanesulfonic acid (1.1-1.5 molar equivalents) to the solution to initiate the reaction.[7]
 - Upon reaction completion, a crude product of **4-fluorobenzoylacetonitrile** is obtained.[7]
 - Quench the reaction mixture by adding dilute hydrochloric acid while maintaining the temperature between -5 and +25°C.[8]

- Purification by Recrystallization:
 - Heat and dissolve the crude product in ethanol (mass ratio of approximately 1.3-1.8:1 ethanol to crude product).[7]
 - Once fully dissolved, add n-hexane dropwise until turbidity appears, indicating the start of precipitation.[7]
 - Slowly cool the mixture to 10-25°C and continue stirring.[7][8]
 - Isolate the solid product by filtration.[8]
 - Wash the collected solid with a small amount of n-hexane.[7]
 - Dry the final product under vacuum at 40-45°C to yield purified **4-fluorobenzoylacetone**nitrile.[8]

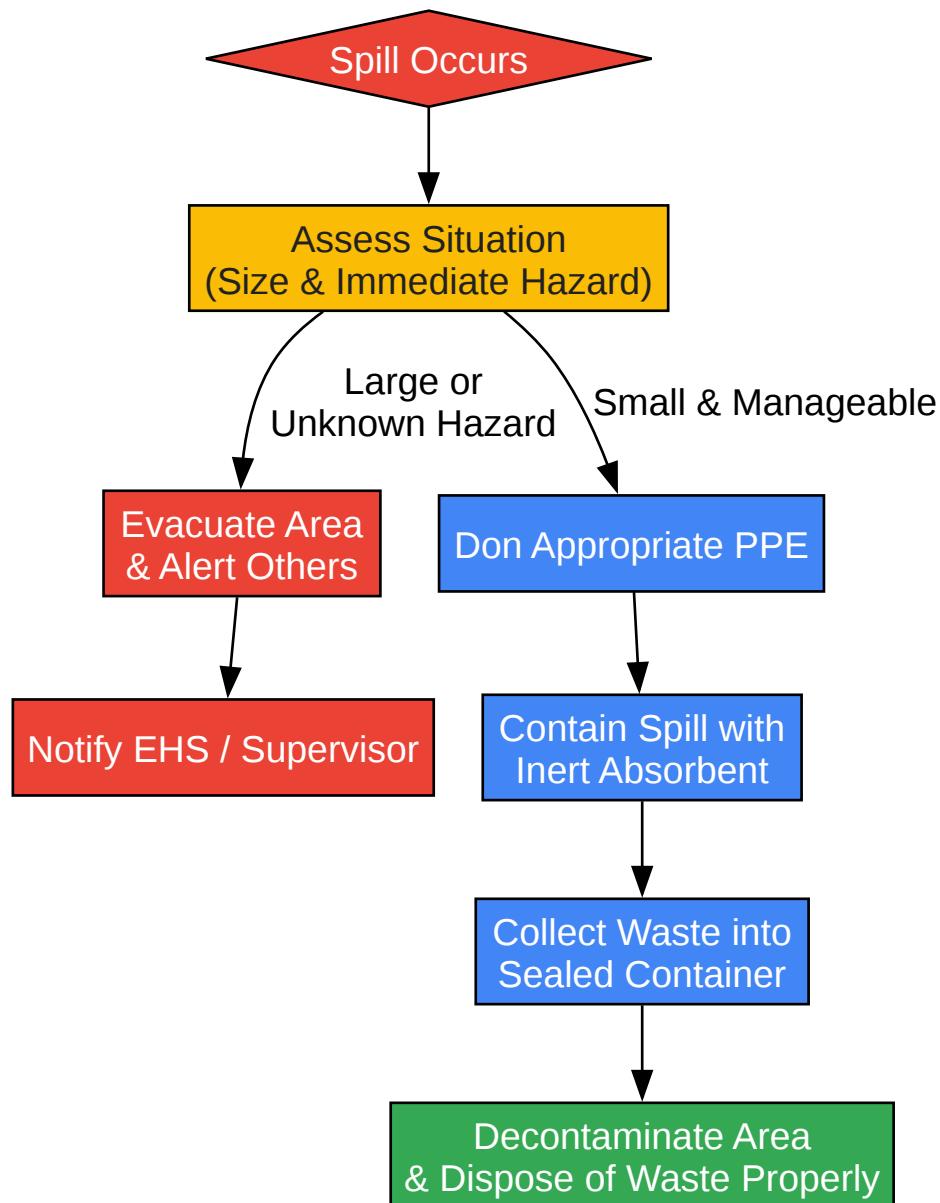
Section 4: Visual Workflows

The following diagrams illustrate key workflows for handling and using **4-Fluorobenzoylacetone**nitrile.



[Click to download full resolution via product page](#)

Figure 1: Safe Handling and Storage Workflow



[Click to download full resolution via product page](#)

Figure 2: Emergency Spill Response Protocol

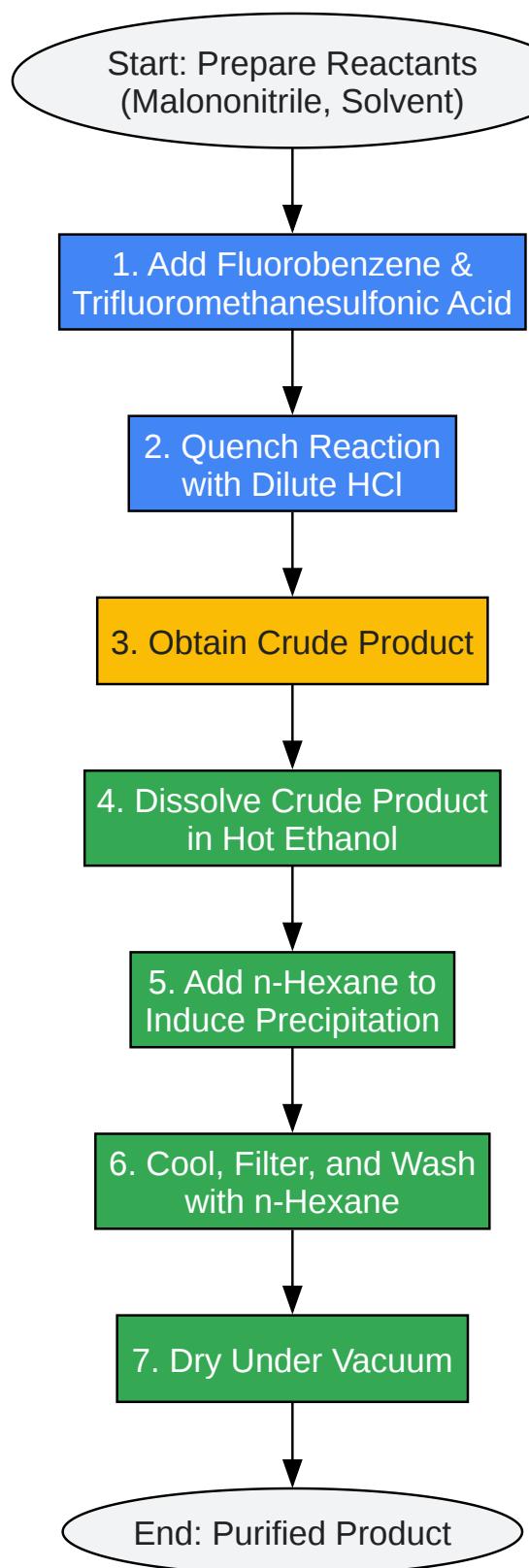
[Click to download full resolution via product page](#)

Figure 3: Synthesis and Purification Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-氟苯甲酰基乙腈 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. echemi.com [echemi.com]
- 3. 4-Fluorobenzoylacetonitrile | 4640-67-9 | TCI AMERICA [tcichemicals.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. CN111233707B - Synthesis and refining method of 4-fluorobenzoylacetonitrile - Google Patents [patents.google.com]
- 8. 4-FLUOROBENZOYLACETONITRILE | 4640-67-9 [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 4-Fluorobenzoylacetonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b105857#safety-data-sheet-sds-for-4-fluorobenzoylacetonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com